

Technical Guide: The Elusive Dibutyl(methyl)sulfanium Cation

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Compound of Interest

Compound Name: *Dibutyl(methyl)sulfanium*

Cat. No.: *B15455137*

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A comprehensive search of chemical databases and scientific literature has revealed no specific compound corresponding to "**Dibutyl(methyl)sulfanium**" and its associated salts. This indicates that **Dibutyl(methyl)sulfanium** is not a well-characterized or commonly available chemical entity. Therefore, a detailed technical guide on its specific properties, synthesis, and biological activity cannot be provided.

While the requested information on **Dibutyl(methyl)sulfanium** is unavailable, this guide will provide a general overview of sulfonium salts, their identifiers, synthesis, and relevance in research and drug development, drawing parallels to known sulfonium compounds. This information is intended for researchers, scientists, and drug development professionals who may encounter similar classes of compounds.

Understanding Sulfonium Salts and Their Identification

Sulfonium salts are a class of organosulfur compounds with the general formula $[R^1R^2R^3S]^+X^-$, where three organic residues (R^1 , R^2 , R^3) are covalently bonded to a central sulfur atom, which carries a positive charge. This cation is accompanied by a counter-anion (X^-). The specific properties and reactivity of a sulfonium salt are determined by the nature of the organic substituents and the counter-ion.

Key Identifiers for Chemical Compounds:

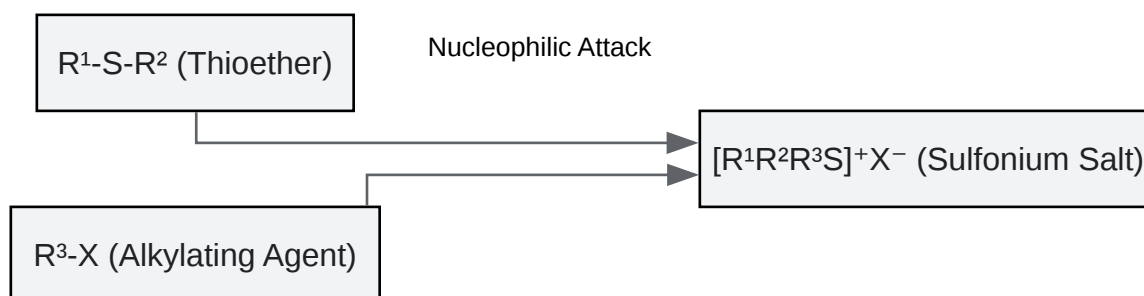
For any well-characterized chemical, a set of unique identifiers is used for its unambiguous identification in databases and literature. These include:

- **CAS Number:** A unique numerical identifier assigned by the Chemical Abstracts Service (CAS) to every chemical substance.
- **Molecular Formula:** Represents the number of atoms of each element in a molecule.
- **SMILES (Simplified Molecular-Input Line-Entry System):** A line notation for describing the structure of chemical species using short ASCII strings.
- **InChI (International Chemical Identifier):** A textual identifier for chemical substances, designed to provide a standard way to encode molecular information.

A thorough search for these identifiers for "**Dibutyl(methyl)sulfonium**" salts did not yield any results, underscoring its current absence from the known chemical space. In contrast, related but distinct compounds are well-documented. For example, 1-Butanaminium, N,N-dibutyl-N-methyl-, methyl sulfate (1:1), a quaternary ammonium compound, has the CAS number 13106-24-6. This highlights the importance of precise nomenclature in chemical identification.

General Synthesis of Sulfonium Salts

The synthesis of sulfonium salts typically involves the alkylation of a thioether (sulfide). A general reaction scheme is presented below:



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Figure 1: General synthesis of sulfonium salts.

In this reaction, the sulfur atom of the thioether acts as a nucleophile, attacking the electrophilic carbon of the alkylating agent. The leaving group (X) becomes the counter-ion of the resulting sulfonium salt. Common alkylating agents include alkyl halides (e.g., methyl iodide) and alkyl triflates.

For the hypothetical synthesis of a **Dibutyl(methyl)sulfanium** salt, one would theoretically start with dibutyl sulfide and a methylating agent.

Relevance in Research and Drug Development

Sulfonium salts are valuable reagents and intermediates in organic synthesis and have gained attention in medicinal chemistry and drug development.

- **Methylating Agents:** S-Adenosylmethionine (SAM), a naturally occurring sulfonium salt, is a key biological methylating agent. Synthetic sulfonium salts are also used as methylating and alkylating agents in chemical synthesis.
- **Photoacid Generators:** Certain sulfonium salts can release a strong acid upon irradiation with UV light. This property is utilized in photolithography for the manufacturing of microelectronics.
- **Therapeutic Potential:** The introduction of methyl groups can significantly alter the pharmacological properties of a drug molecule, including its potency, selectivity, and metabolic stability. While no specific therapeutic applications for "**Dibutyl(methyl)sulfanium**" are known, the broader class of sulfonium salts is being explored for various therapeutic applications. For instance, some studies have investigated the use of sulfonium compounds in the development of deuterated drugs to improve their pharmacokinetic profiles.

Conclusion

The specific chemical entity "**Dibutyl(methyl)sulfanium**" does not appear to be a known compound with an established CAS number or documented properties. Researchers interested in this or similar structures would likely need to undertake a de novo synthesis and characterization process. For professionals in drug development, while the general class of sulfonium salts holds promise, any investigation into novel derivatives would require rigorous identification and toxicological evaluation. Given the lack of available data, no experimental protocols or signaling pathways involving **Dibutyl(methyl)sulfanium** can be provided. It is

recommended to consult chemical databases with precise structural queries to identify and procure well-characterized sulfonium salts for research and development purposes.

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